

Application Note: Precision Preparation of Flt-3 Inhibitor II Stock Solutions

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Compound of Interest

Compound Name: *Flt-3 Inhibitor II*

CAS No.: 896138-40-2

Cat. No.: B3064228

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Introduction: The Criticality of Stock Integrity

In the development of targeted therapies for Acute Myeloid Leukemia (AML), **Flt-3 Inhibitor II** (typically identified as Bis(5-hydroxy-1H-indol-2-yl)methanone, CAS 896138-40-2) serves as a vital tool compound. It functions as a potent, cell-permeable, ATP-competitive inhibitor, exhibiting high selectivity for FLT3 over other receptor tyrosine kinases (RTKs) like PDGFR.

However, the reproducibility of IC₅₀ data in cellular assays is frequently compromised not by biological variance, but by solvent-induced degradation and concentration drift. Small molecule inhibitors, particularly hydrophobic kinase inhibitors, are susceptible to precipitation upon freeze-thaw cycles and hygroscopic water uptake in Dimethyl Sulfoxide (DMSO).

This protocol details the rigorous preparation of **Flt-3 Inhibitor II** stock solutions, emphasizing anhydrous handling and aliquot management to ensure maximum bioactivity in downstream phosphorylation and apoptosis assays.

Pre-Protocol Verification: The "Name Game"

"Flt-3 Inhibitor II" is a vendor-assigned trade name, not a systematic chemical name. Before breaking the seal on your vial, you must verify the CAS number to ensure this protocol matches your compound.

Compound Trade Name	Common Chemical Identity	CAS Number	Molecular Weight	Protocol Applicability
Flt-3 Inhibitor II	Bis(5-hydroxy-1H-indol-2-yl)methanone	896138-40-2	292.29 g/mol	PRIMARY TARGET
Flt-3 Inhibitor I	4-(3-Chlorophenylamino)-6,7-dimethoxyquinazoline	252917-06-9	315.75 g/mol	Compatible (Adjust MW)
Flt-3 Inhibitor III	4,5-Bis(4-fluoroanilino)phthalimide	301305-73-7	360.43 g/mol	Compatible (Adjust MW)



Critical Alert: If your vial lists a different CAS number, use the formula in Section 4.1 to recalculate mass/volume ratios. The solubility principles described below remain valid for most hydrophobic TKIs.

Material Science & Requisites

The Solvent: Anhydrous DMSO

Standard "laboratory grade" DMSO is insufficient for long-term storage of kinase inhibitors. DMSO is hygroscopic; it absorbs atmospheric moisture rapidly. Water content >0.1% can cause:

- Compound Precipitation: **Flt-3 Inhibitor II** is hydrophobic; water acts as an anti-solvent.
- Hydrolysis: Though the indolylmethanone structure is relatively stable, moisture promotes degradation over months of storage.

Requirement: Use Anhydrous DMSO ($\geq 99.9\%$, water < 50 ppm), typically supplied in septa-sealed bottles or ampoules.

Labware

- Vials: Amber glass or polypropylene (PP) cryovials. Avoid polystyrene (PS), which is incompatible with DMSO.
- Pipette Tips: Low-retention tips are mandatory to prevent loss of the viscous DMSO solution during aliquoting.

Preparation Protocol

Molarity Calculations

The standard stock concentration for cellular assays is 10 mM. This allows for a 1:1000 dilution into media to achieve a 10 μ M screening concentration (0.1% DMSO final), or further serial dilutions for IC₅₀ determination (typically 1 nM – 100 nM range).

Formula:

Quick Reference Table (for CAS 896138-40-2, MW 292.29):

Mass in Vial	Target Concentration	Volume of Anhydrous DMSO to Add
1 mg	10 mM (0.01 M)	342 μ L
5 mg	10 mM (0.01 M)	1.71 mL
5 mg	25 mM (0.025 M)	684 μ L
10 mg	50 mM (0.05 M)	684 μ L (Approaching solubility limit)

Step-by-Step Solubilization Workflow

Step 1: Environmental Control Perform the solubilization in a fume hood. If possible, flush the headspace of the DMSO bottle with dry nitrogen or argon before and after use.

Step 2: Centrifugation Centrifuge the product vial at 5,000 x g for 30 seconds before opening. Reason: Electrostatic charges often cause the lyophilized powder to cling to the cap or walls. This ensures all powder is at the bottom for accurate dissolution.

Step 3: Solvent Addition Add the calculated volume of Anhydrous DMSO directly to the product vial. Technique: Do not touch the pipette tip to the wall of the vial to avoid drawing powder up via capillary action.

Step 4: Mechanical Dissolution Vortex vigorously for 30–60 seconds. Observation: The solution should turn clear/yellowish. If particulates remain, sonicate in a water bath at room temperature (25°C) for 5 minutes. Caution: Do not heat above 37°C. High temperatures can degrade the inhibitor.

Step 5: Aliquoting (The "Single-Use" Rule) Never store the bulk stock in one bottle. Repeated freeze-thaw cycles introduce moisture (condensation) and cause precipitation.

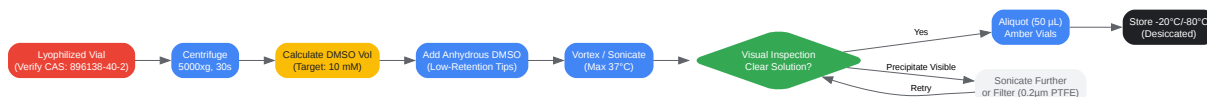
- Dispense into 50 µL or 100 µL aliquots using sterile, amber cryovials.
- Seal tightly.^{[1][2]}

Step 6: Storage Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Visualization: Workflow & Mechanism^[3]

Protocol Workflow Diagram

This diagram outlines the critical path for preparing the stock solution, highlighting the decision points for quality control.

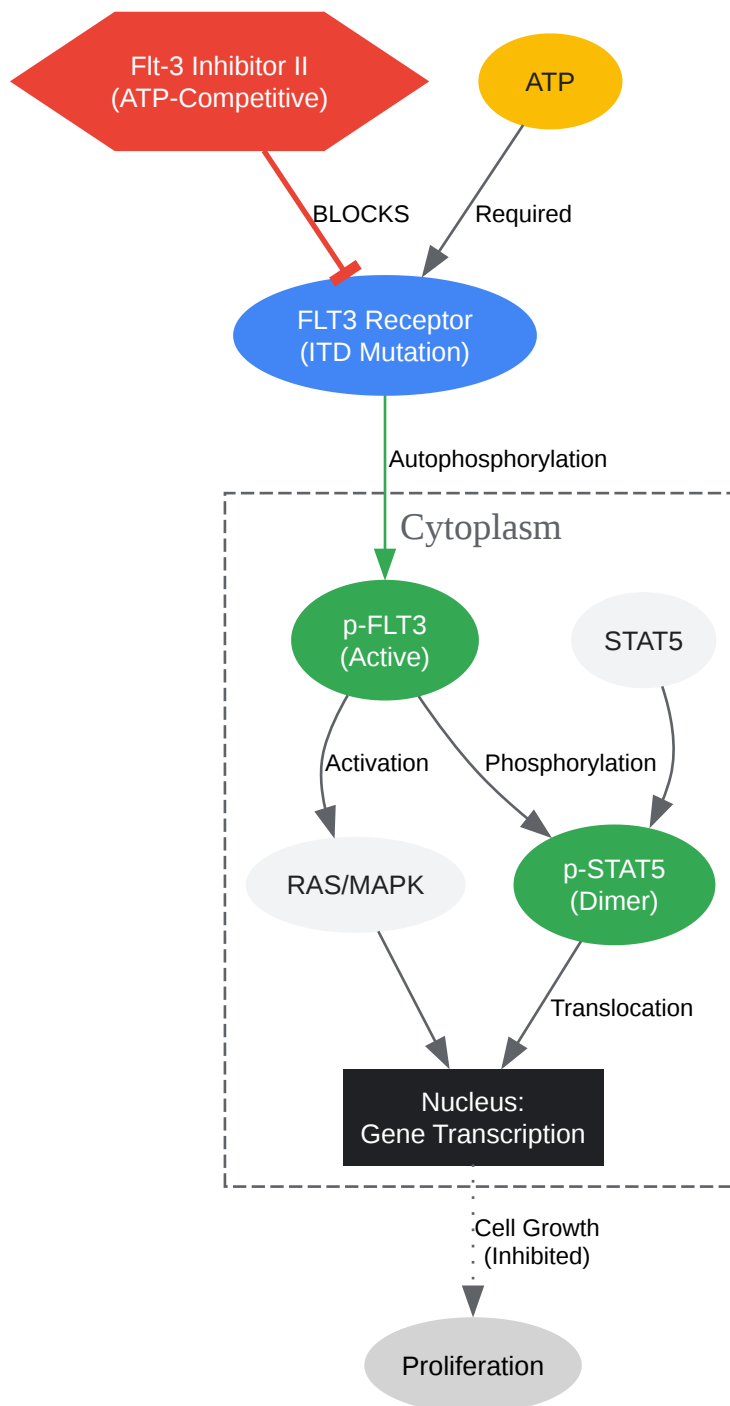


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Figure 1: Step-by-step workflow for the preparation of **Flt-3 Inhibitor II** stock solutions, emphasizing the visual QC checkpoint.

Mechanism of Action: FLT3 Signaling Inhibition

Understanding the pathway is crucial for designing the downstream assay. **Flt-3 Inhibitor II** targets the ATP-binding pocket, preventing the phosphorylation cascade that drives leukemic proliferation.



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Figure 2: Pharmacological mechanism. The inhibitor competes with ATP for the FLT3 kinase domain, blocking STAT5/MAPK signaling.

Quality Control & Troubleshooting

Visual Inspection

Before every use, thaw the aliquot at 37°C for 2 minutes, then inspect against a light source.

- Clear: Ready for use.
- Cloudy/Crystals: Vortex.[2] If crystals persist, the stock has likely absorbed water or degraded. Discard and prepare fresh stock.

The "DMSO Spike" Control

When performing cellular assays (e.g., measuring IC₅₀ in MV4-11 cells), ensure your "Vehicle Control" contains the exact same concentration of DMSO as your highest drug treatment (typically 0.1%).

- Why? DMSO concentrations >0.5% can induce differentiation or toxicity in AML cell lines, masking the specific effect of the Flt-3 inhibitor.

References

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